

Safe Disposal of 1,4,7-Triazacyclononane Trihydrochloride: A Procedural Guide

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Compound of Interest

Compound Name: 1,4,7-Triazacyclononane trihydrochloride

Cat. No.: B1333404

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For laboratory personnel, including researchers, scientists, and drug development professionals, the proper handling and disposal of chemical waste are paramount to ensuring a safe working environment and regulatory compliance. This guide provides detailed procedures for the safe disposal of **1,4,7-Triazacyclononane trihydrochloride**, a compound that requires careful management due to its hazardous properties.

Hazard Identification and Safety Precautions

1,4,7-Triazacyclononane trihydrochloride is classified as a substance that causes severe skin burns and eye damage.^{[1][2][3][4][5]} Therefore, strict adherence to safety protocols is mandatory during handling and disposal.

Personal Protective Equipment (PPE): Before handling the compound, ensure the following PPE is worn:

- **Gloves:** Chemical-resistant gloves.
- **Protective Clothing:** A lab coat or other protective garments.
- **Eye/Face Protection:** Safety glasses with side shields or a face shield.^{[1][6]}

Always work in a well-ventilated area, preferably under a chemical fume hood, to avoid inhalation of dust or fumes.^{[1][5]}

Step-by-Step Disposal Procedure

The disposal of **1,4,7-Triazacyclononane trihydrochloride** must be conducted in accordance with all federal, state, and local regulations.^{[1][4][5][7]} Chemical waste generators are responsible for determining if a discarded chemical is classified as hazardous waste.^{[1][5]}

- Waste Collection:
 - Collect waste **1,4,7-Triazacyclononane trihydrochloride**, including any contaminated materials (e.g., paper towels, gloves), in a designated and properly labeled hazardous waste container.^{[1][8]}
 - The container must be tightly closed and stored in a cool, dry, and well-ventilated area, away from incompatible substances.^{[1][8][9]}
- Waste Classification:
 - Consult US EPA guidelines (40 CFR 261.3) and relevant state and local regulations to determine the appropriate hazardous waste classification.^[1]
- Disposal Method:
 - The primary recommended method for disposal is through an approved waste disposal plant.^[1]
 - Incineration in a chemical incinerator equipped with an afterburner and scrubber system may be a suitable option.^[4]
 - Do not dispose of the chemical down the drain or into the environment.^{[1][5][8]}
- Container Disposal:
 - Empty containers should not be reused.^[1] They should be disposed of as unused product in the same manner as the chemical waste.^[1]

Spill and Accidental Release Measures

In the event of a spill:

- Evacuate: Keep unprotected personnel away from the spill area.[8]
- Ventilate: Ensure adequate ventilation.[1]
- Contain: Prevent further leakage or spillage if it is safe to do so.[1][8]
- Clean-up:
 - For solid spills, carefully sweep or vacuum up the material and place it into a suitable, labeled disposal container.[1]
 - Avoid generating dust.[1][8]
 - For solutions, absorb the spill with an inert material (e.g., sand, earth) and place it in a disposal container.[1][4][7]
- Consult Regulations: Refer to local regulations for proper disposal of the collected spill material.[1]

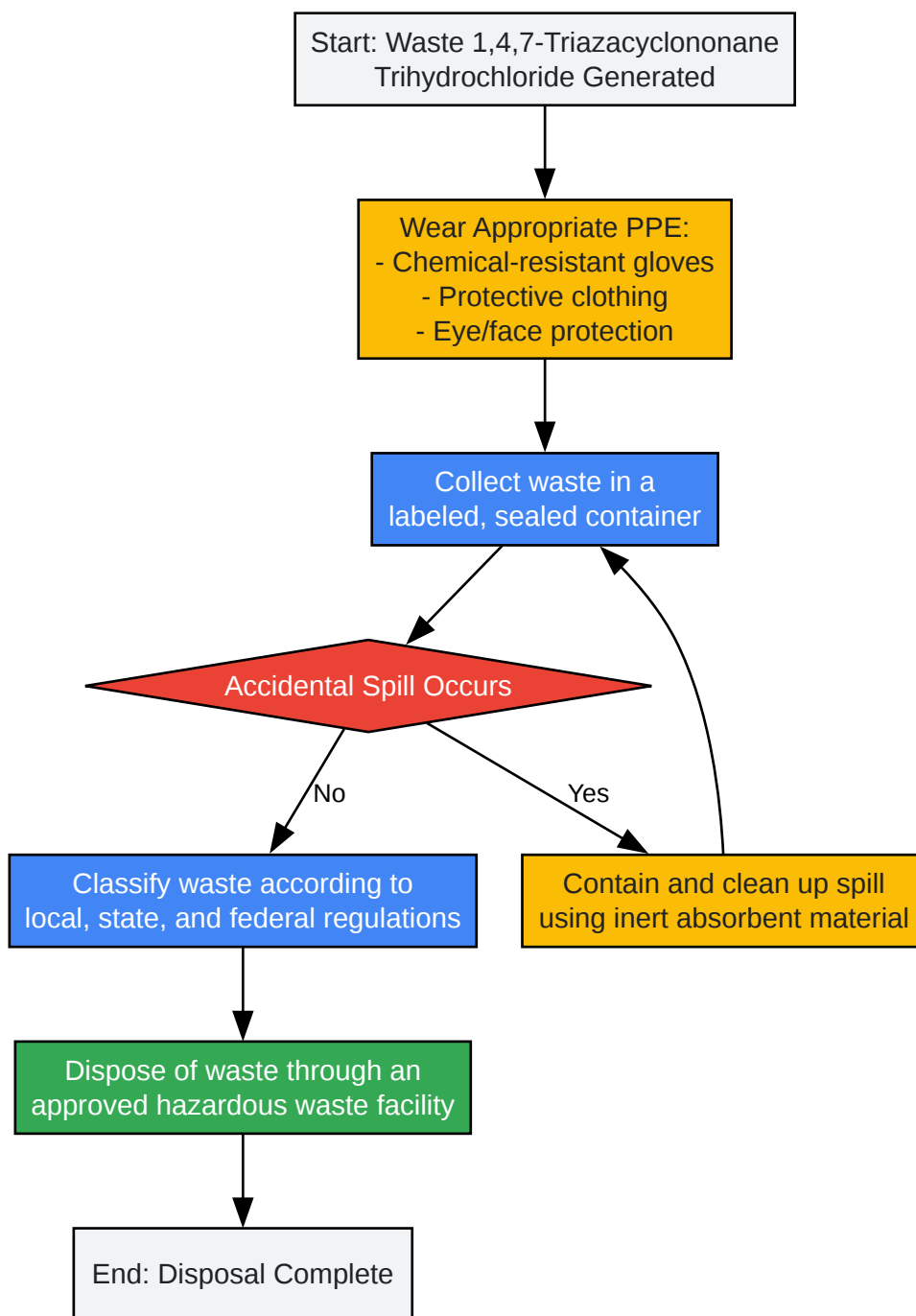
Summary of Key Data

The following table summarizes the pertinent hazard and physical property data for **1,4,7-Triazacyclononane trihydrochloride**.

Property	Value	Reference
GHS Hazard Statements	H314: Causes severe skin burns and eye damage	[1][3][4]
GHS Signal Word	Danger	[1][2][4]
Melting Point	274-284°C	[1]
Solubility in Water	50 mg/ml	[1]

Disposal Workflow

The following diagram illustrates the decision-making process for the proper disposal of **1,4,7-Triazacyclononane trihydrochloride**.



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